

2,5-Dibromotoluene CAS number 615-59-8 properties

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Compound of Interest

Compound Name: 2,5-Dibromotoluene

Cat. No.: B165575

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An In-depth Technical Guide to **2,5-Dibromotoluene** (CAS: 615-59-8)

Introduction

2,5-Dibromotoluene, with the CAS number 615-59-8, is an organic halide compound characterized by a toluene ring substituted with two bromine atoms at the 2 and 5 positions.^[1] Its chemical formula is $C_7H_6Br_2$.^{[1][2][3]} This compound serves as a critical building block and versatile intermediate in a wide range of synthetic applications, from pharmaceuticals to advanced materials.^[4] Notably, it is a key intermediate in the synthesis of Elbasvir, an antiviral drug used in the treatment of Hepatitis C, underscoring its importance in the drug development sector.^{[1][5]} Its unique structure allows for selective chemical modifications, making it an invaluable component in the multi-step synthesis of complex active pharmaceutical ingredients (APIs) and specialty chemicals.^{[1][4][5]}

Physicochemical Properties

2,5-Dibromotoluene is typically a colorless to pale yellow liquid at room temperature.^{[1][5]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	615-59-8	[1][2]
Molecular Formula	C ₇ H ₆ Br ₂	[1][2][3]
Molecular Weight	249.93 g/mol	[1][2][6]
Appearance	Colorless to pale yellow transparent liquid	[1][3][5][7]
Melting Point	5-6 °C (41-42.8 °F)	[1][5][6][7][8][9]
Boiling Point	236.0 °C @ 760 mmHg135-136 °C @ 35 mmHg	[1][5][8][6][7][9]
Density	1.815 g/mL at 25 °C1.8127 g/cm ³ at 19 °C	[6][9][8]
Refractive Index (n _{20/D})	1.602	[6]
Flash Point	113 °C (235.4 °F) - closed cup	[6]
Solubility	Insoluble in water.	[7][8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,5-Dibromotoluene**. Various spectral data sets are publicly available through chemical databases.

Spectrum Type	Availability	Source(s)
¹ H NMR	Spectrum available	[10]
¹³ C NMR	Spectrum available	[2]
Mass Spectrometry (MS)	Spectrum available	[11][12][13]
Infrared (IR)	Spectra available (FTIR, ATR-IR)	[2][14][15]
Raman	Spectrum available	[2][16]

Reactivity and Applications

The chemical reactivity of **2,5-Dibromotoluene** is dominated by the two bromine substituents on the aromatic ring, which serve as reactive sites for various transformations.

- **Cross-Coupling Reactions:** The bromine atoms are excellent leaving groups for metal-catalyzed cross-coupling reactions such as Suzuki, Heck, and Stille, enabling the efficient formation of C-C and C-N bonds to build more complex molecules.[\[4\]](#)
- **Lithiation and Functionalization:** The bromine atoms can undergo Br/Li exchange, followed by reaction with various electrophiles to introduce new functional groups in a regioselective manner.[\[17\]](#)

Key Applications:

- **Pharmaceutical Synthesis:** It is a vital intermediate for APIs, most notably in the production of the Hepatitis C drug Elbasvir.[\[1\]](#)[\[5\]](#)
- **Materials Science:** It serves as a precursor for advanced materials, including liquid crystals, Organic Light Emitting Diodes (OLEDs), and conducting polymers.[\[4\]](#) Its structure is used in synthesizing monomers like 2,5-bis(4'-alkoxycarbonylphenyl)styrenes for mesogen-jacketed liquid-crystal polymers.[\[6\]](#)[\[9\]](#)
- **Analytical Chemistry:** It has been used as an internal standard for the quantification of cyanide and thiocyanate in human saliva by Gas Chromatography-Mass Spectrometry (GC-MS).[\[6\]](#)[\[9\]](#)

Experimental Protocols

Synthesis of 2,5-Dibromotoluene from 2-methyl-4-bromoaniline

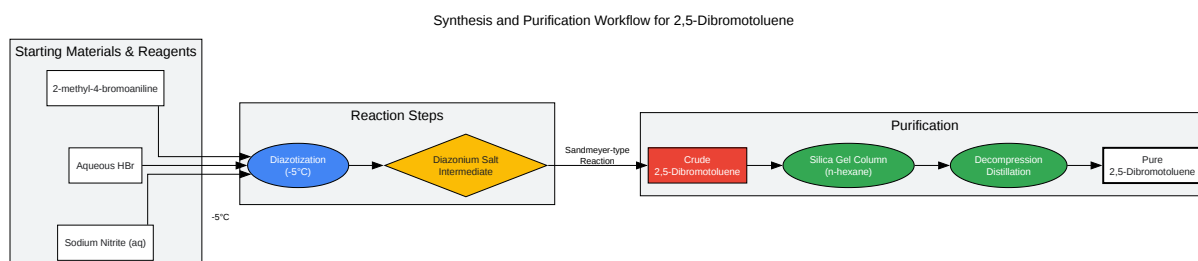
A general procedure for the synthesis of **2,5-Dibromotoluene** involves a diazotization reaction followed by a Sandmeyer-type reaction.[\[9\]](#)

Methodology:[\[9\]](#)

- Diazotization: 46.5 g (0.25 mol) of pre-melted 2-methyl-4-bromoaniline is slowly added to 400 mL of 23% aqueous hydrobromic acid in a 2000 mL three-necked beaker equipped with a mechanical stirrer. The mixture is stirred for 20 minutes and subsequently cooled to -5°C .
- A solution of 22.4 g (0.33 mol) of sodium nitrite dissolved in 130 mL of water is added slowly and dropwise over 1 hour, maintaining the temperature at -5°C .
- Workup and Purification: The crude product is initially purified by passing it through a short silica gel column (eluent: n-hexane).
- Finally, the product is purified by decompression distillation to collect the colorless oily product at a boiling point of $100\text{--}102^{\circ}\text{C}/10\text{ mmHg}$. This procedure yields 36.1 g (58% yield) of **2,5-Dibromotoluene**.^[9]

Workflow Visualization

The following diagram illustrates the synthesis and purification workflow described above.



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Caption: Synthesis and Purification Workflow for **2,5-Dibromotoluene**.

Safety and Handling

Proper handling and storage of **2,5-Dibromotoluene** are essential to ensure laboratory safety.

Hazard Identification

The compound is classified as hazardous according to the Globally Harmonized System (GHS).[\[2\]](#)[\[18\]](#)

Hazard Information	Details	Source(s)
GHS Pictogram	Irritant (Exclamation Mark)	[2]
Signal Word	Warning	[2] [3] [6] [18]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2] [3] [6] [18]
Hazard Classes	Skin Irritation (Category 2)Eye Irritation (Category 2)Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	[2] [3] [6] [7] [18]

Precautionary Measures & First Aid

- Handling: Use with adequate ventilation and in a fume hood.[\[7\]](#)[\[8\]](#) Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and lab coats.[\[7\]](#) Avoid contact with skin, eyes, and clothing, and avoid ingestion and inhalation.[\[7\]](#)[\[8\]](#) Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- First Aid:

- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[7][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the eyelids.[8]
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen.[7][8]
- Ingestion: If conscious, rinse mouth and drink 2-4 cupfuls of water or milk. Do NOT induce vomiting.[8] In all cases of exposure, seek medical attention.[7][8]

Stability and Reactivity

- Stability: Stable at room temperature in closed containers under normal storage and handling conditions.[4][8]
- Incompatible Materials: Strong bases and oxidizing agents.[7][8]
- Hazardous Decomposition Products: Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen bromide gas.[7][8]

Conclusion

2,5-Dibromotoluene is a high-value chemical intermediate with significant utility in the pharmaceutical and material science industries. Its well-defined physicochemical properties, coupled with its versatile reactivity, make it an essential building block for complex molecular architectures. A thorough understanding of its properties, synthesis, and safe handling protocols is critical for researchers, scientists, and drug development professionals who utilize this compound in their work.

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